

what are the physical properties of 2,6-di-tert-butyl-4-methylpyridine

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Compound of Interest

Compound Name: 2,6-Di-tert-butyl-4-methylpyridine

Cat. No.: B104953

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An In-depth Technical Guide to the Physical Properties of **2,6-Di-tert-butyl-4-methylpyridine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical and chemical properties of **2,6-di-tert-butyl-4-methylpyridine**, a sterically hindered, non-nucleophilic base widely utilized in organic synthesis.

Core Physical and Chemical Properties

2,6-Di-tert-butyl-4-methylpyridine, also known as DTBMP, is a white to light brown solid at room temperature.^[1] Its sterically hindered nature makes it an effective proton scavenger that does not readily coordinate with Lewis acids, a property that is leveraged in various chemical transformations.

Quantitative Physical Properties

The key physical properties of **2,6-di-tert-butyl-4-methylpyridine** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₃ N	[2][3]
Molecular Weight	205.34 g/mol	[1][3]
Melting Point	33-36 °C	[4]
Boiling Point	233 °C (at 760 Torr)	[4]
148-153 °C (at 95 Torr)	[5]	
Density	0.9 ± 0.1 g/cm ³	[5]
Refractive Index (n _{20/D})	1.4763	[4]
Vapor Pressure	0.087 Torr at 25 °C	[6]
pKa (in 50% EtOH)	4.41	[6]
Solubility	Sparingly soluble in water. Soluble in ethanol, acetic acid, and diethyl ether.[4][7][8]	

Experimental Protocols

While specific, detailed experimental protocols for the determination of each physical property of **2,6-di-tert-butyl-4-methylpyridine** are not readily available in the searched literature, general methodologies for determining these properties for organic compounds are well-established. Below are generalized protocols that would be applicable.

Determination of Melting Point

A standard method for determining the melting point of a solid organic compound like **2,6-di-tert-butyl-4-methylpyridine** involves using a melting point apparatus.

Methodology:

- A small, dry sample of **2,6-di-tert-butyl-4-methylpyridine** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in a melting point apparatus.

- The sample is heated at a steady rate.
- The temperature at which the substance first begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range. For a pure substance, this range is typically narrow.

Determination of Boiling Point

The boiling point can be determined by distillation.

Methodology:

- A sample of **2,6-di-tert-butyl-4-methylpyridine** is placed in a distillation flask.
- The flask is heated, and the vapor is allowed to rise and come into contact with a thermometer.
- The temperature at which the vapor and liquid are in equilibrium is recorded as the boiling point. For distillations under reduced pressure, a nomograph can be used to correct the boiling point to atmospheric pressure.

Determination of Solubility

The solubility of **2,6-di-tert-butyl-4-methylpyridine** in various solvents can be determined qualitatively.

Methodology:

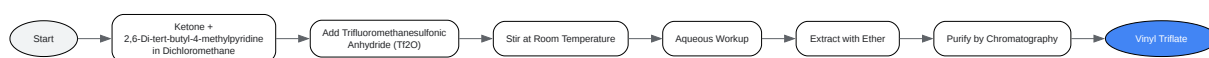
- A small, measured amount of **2,6-di-tert-butyl-4-methylpyridine** is added to a test tube containing a measured volume of the solvent (e.g., water, ethanol, diethyl ether).
- The mixture is agitated at a constant temperature.
- Observations are made to determine if the solid dissolves completely, partially, or not at all. For quantitative solubility, analysis of the saturated solution would be required.

Key Synthetic Application: Synthesis of Vinyl Triflates

A significant application of **2,6-di-tert-butyl-4-methylpyridine** is in the synthesis of vinyl triflates from ketones, where it acts as a non-nucleophilic base to trap the enolate formed.

Experimental Workflow for Vinyl Triflate Synthesis

The following diagram illustrates a typical workflow for the synthesis of a vinyl triflate from a ketone using **2,6-di-tert-butyl-4-methylpyridine** and trifluoromethanesulfonic anhydride.

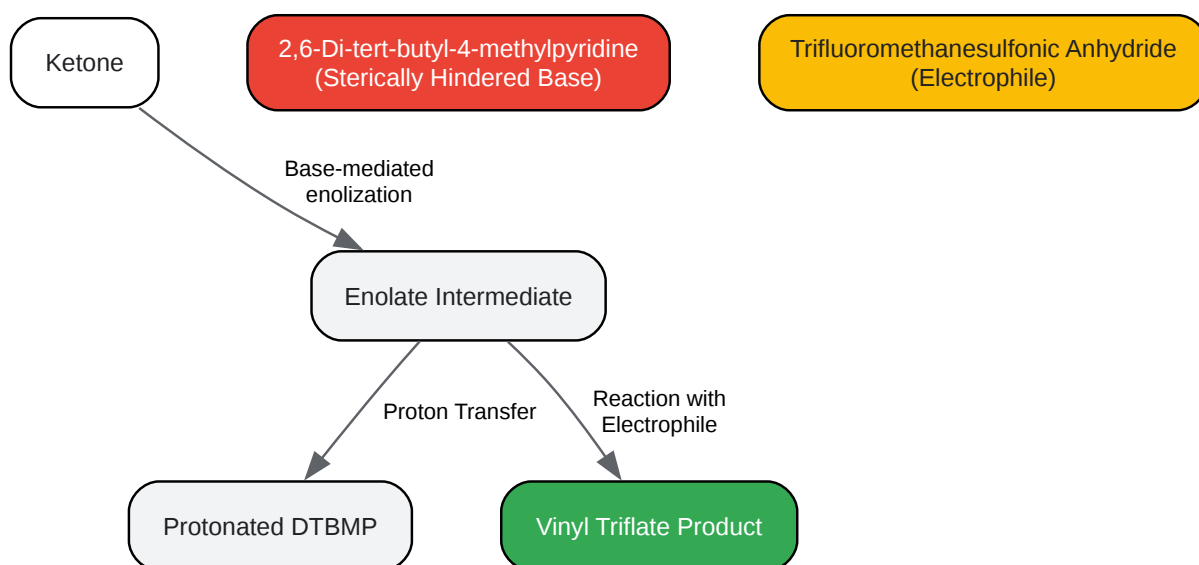


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Caption: Experimental workflow for the synthesis of vinyl triflates.

Logical Relationship in Vinyl Triflate Synthesis

The role of **2,6-di-tert-butyl-4-methylpyridine** in this reaction is to selectively react with the proton generated during the enolization of the ketone, without interfering with the electrophilic triflating agent. This is due to its steric bulk, which prevents it from acting as a nucleophile.



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Caption: Role of DTBMP in vinyl triflate synthesis.

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